

Technical Support Center: CD28 Co-stimulation in T-Cell Experiments

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Compound of Interest

Compound Name: HBD-28

Cat. No.: B1576481

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers working with CD28-mediated T-cell co-stimulation. The information is tailored for scientists and drug development professionals to help identify and resolve common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the function of CD28 in T-cell activation?

CD28 is a primary co-stimulatory receptor on T-cells. For a naive T-cell to become fully activated, it requires two signals. The first is the engagement of the T-cell receptor (TCR) with an antigen presented by an antigen-presenting cell (APC). The second is a co-stimulatory signal, most potently delivered through the interaction of CD28 on the T-cell with its ligands, CD80 (B7-1) or CD86 (B7-2), on the APC.^{[1][2][3]} This dual signaling is crucial for T-cell proliferation, cytokine production, and survival, preventing the T-cell from becoming anergic (unresponsive) or undergoing apoptosis (programmed cell death).^[3]

Q2: Why is co-stimulation with anti-CD28 antibodies necessary in in vitro T-cell activation assays?

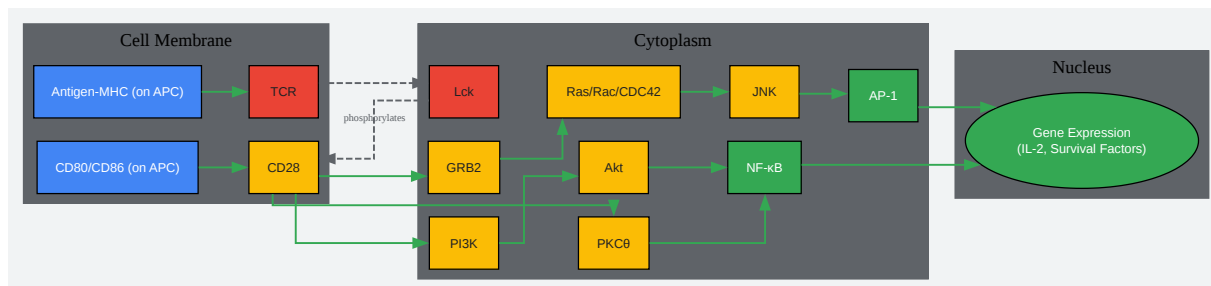
In many in vitro settings, researchers use anti-CD3 antibodies to mimic the first signal of TCR engagement. However, this signal alone is often insufficient for robust T-cell activation and can lead to anergy or cell death.[4] Adding a soluble or plate-bound anti-CD28 antibody provides the necessary co-stimulatory "second signal".[5][6] This combination promotes strong and sustained T-cell proliferation and effector function, creating a more physiologically relevant activation state for experimental studies.[5][7]

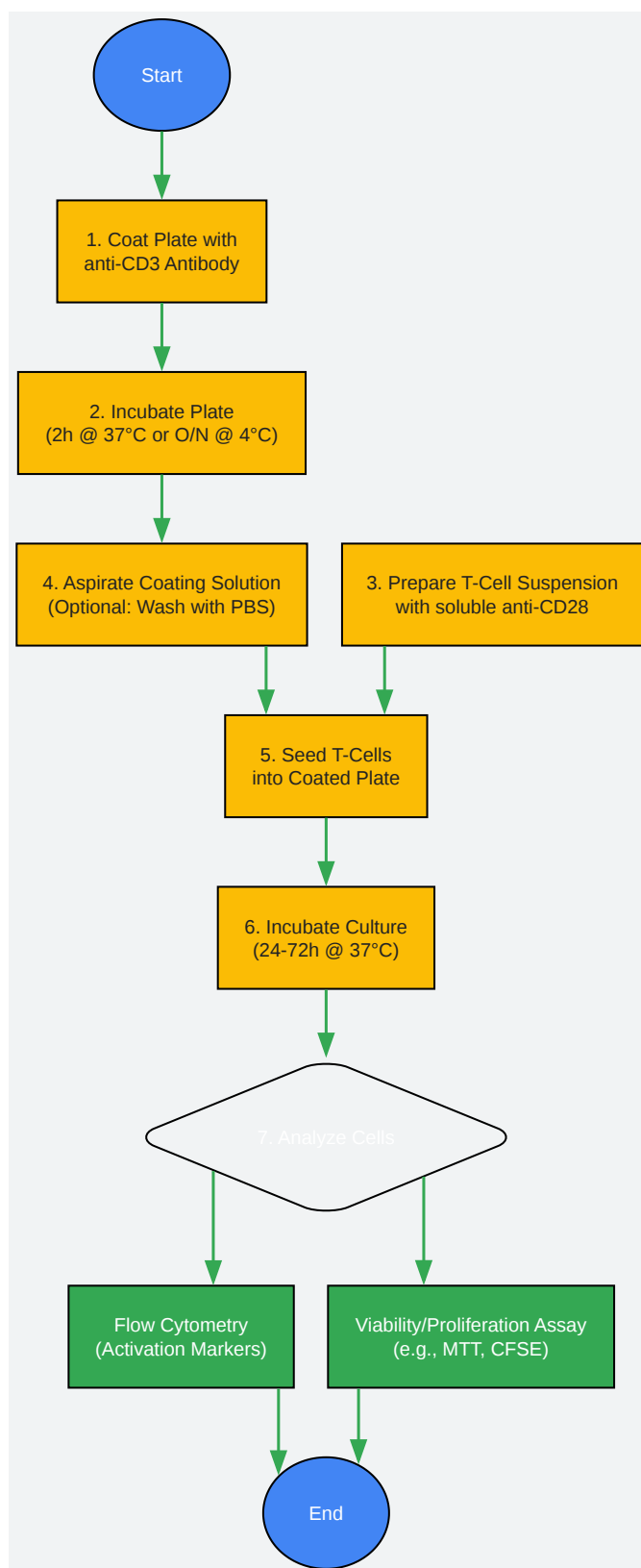
Q3: What are the main downstream signaling pathways activated by CD28?

Upon engagement, the cytoplasmic tail of CD28 is phosphorylated, creating docking sites for several signaling proteins.[1][8] Key pathways activated include:

- Phosphoinositide 3-kinase (PI3K) / Akt pathway: This pathway is crucial for promoting cell survival, proliferation, and glucose metabolism to meet the energetic demands of an activated T-cell.[1][2]
- NF-κB pathway: CD28 signaling leads to the activation of the NF-κB family of transcription factors, which are essential for the transcription of genes encoding cytokines like IL-2.[1][9][10]
- MAPK pathways (e.g., JNK, Erk): Through adaptor proteins like GRB2, CD28 can activate MAPK cascades that lead to the formation of the AP-1 transcriptional complex, further regulating gene expression.[1]

CD28 Signaling Pathway





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